

Proper Disposal Procedures for CE(20:3(8Z,11Z,14Z))

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CE(20:3(8Z,11Z,14Z))

Cat. No.: B1255059

[Get Quote](#)

The following guide provides essential safety and logistical information for the proper disposal of **CE(20:3(8Z,11Z,14Z))**, also known as Cholesteryl Dihomo- γ -Linolenate. These procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory practices.

Hazard Assessment and Safety Data

While **CE(20:3(8Z,11Z,14Z))** itself is not classified as a hazardous substance, it is often supplied as a solution in chloroform, which is hazardous.^{[1][2]} It is critical to consider the hazards of the solvent when determining the disposal route. Always consult your institution's Environmental Health & Safety (EHS) office for specific guidance.

The table below summarizes key safety and physical property data for the compound and its common solvent.

Property	CE(20:3(8Z,11Z,14Z))	Chloroform (Common Solvent)
Synonyms	20:3 (8Z,11Z,14Z) CE, Cholesteryl Dihomo-γ-Linolenate[1][2]	Trichloromethane
CAS Number	7274-08-0[1][2]	67-66-3
Physical State	Solid[3][4]	Liquid
GHS Hazard Classification	Not a hazardous substance or mixture[1]	Hazardous (e.g., Carcinogen, Acute Toxicant, Skin/Eye Irritant)
Primary Hazards	None identified[1]	Harmful if swallowed, causes skin/eye irritation, suspected carcinogen, damages organs.
Personal Protective Equipment (PPE)	Standard lab attire: safety glasses, gloves, lab coat.	Chemical fume hood, chemical-resistant gloves (e.g., Viton, nitrile), splash goggles, lab coat.
Primary Disposal Route	Non-hazardous solid waste (pending institutional approval).	Segregated hazardous chemical waste stream for halogenated solvents.[5][6][7]

Experimental Protocols for Disposal

The correct disposal procedure depends on whether the compound is in its pure solid form or dissolved in a hazardous solvent like chloroform.

Protocol 1: Disposal of Solid **CE(20:3(8Z,11Z,14Z))**

This protocol applies only to the pure, solid form of the compound that has not been contaminated with hazardous chemicals.

Methodology:

- Confirmation: Ensure the waste is solely solid **CE(20:3(8Z,11Z,14Z))** and is not mixed with any solvents or other hazardous materials.
- Institutional Policy Check: Review your organization's specific procedures for disposing of non-hazardous chemical waste. Some institutions may permit disposal in the regular laboratory trash, while others may require it to be placed in a specific container for non-hazardous solids.[\[1\]](#)[\[2\]](#)
- Packaging: If required, place the solid waste in a sealed, clearly labeled container. The label should identify the contents as "Non-hazardous waste: **CE(20:3(8Z,11Z,14Z))**".
- Final Disposal: Place the packaged waste in the designated non-hazardous solid waste stream as directed by your facility's EHS guidelines. Do not place chemicals in general laboratory trash cans that custodial staff handle.[\[1\]](#)

Protocol 2: Disposal of **CE(20:3(8Z,11Z,14Z))** in Chloroform Solution

This protocol must be followed for any solutions of the compound in chloroform or other halogenated solvents. Chloroform waste must never be disposed of down the drain.[\[5\]](#)

Methodology:

- Segregation: Identify a dedicated hazardous waste container specifically for halogenated organic solvents.[\[6\]](#)[\[7\]](#) Do not mix with non-halogenated solvent waste.
- Container Requirements: The waste container must be made of a compatible material (e.g., glass or polyethylene), be in good condition, have a secure screw-top cap, and be clearly labeled.
- Labeling: Affix a hazardous waste label to the container before adding any waste. Fill out the label completely, listing all constituents, including "Chloroform" and "**CE(20:3(8Z,11Z,14Z))**", along with their estimated concentrations.
- Waste Transfer: Working inside a chemical fume hood and wearing appropriate PPE, carefully pour the waste solution into the labeled container.

- **Secure Storage:** Keep the waste container sealed when not in use. Store it in a designated, well-ventilated satellite accumulation area away from incompatible materials.[\[5\]](#)
- **Arrange for Pickup:** Once the container is nearly full (do not overfill), arrange for its collection by your institution's EHS or hazardous waste management department.

Protocol 3: Decontamination of Empty Containers and Glassware

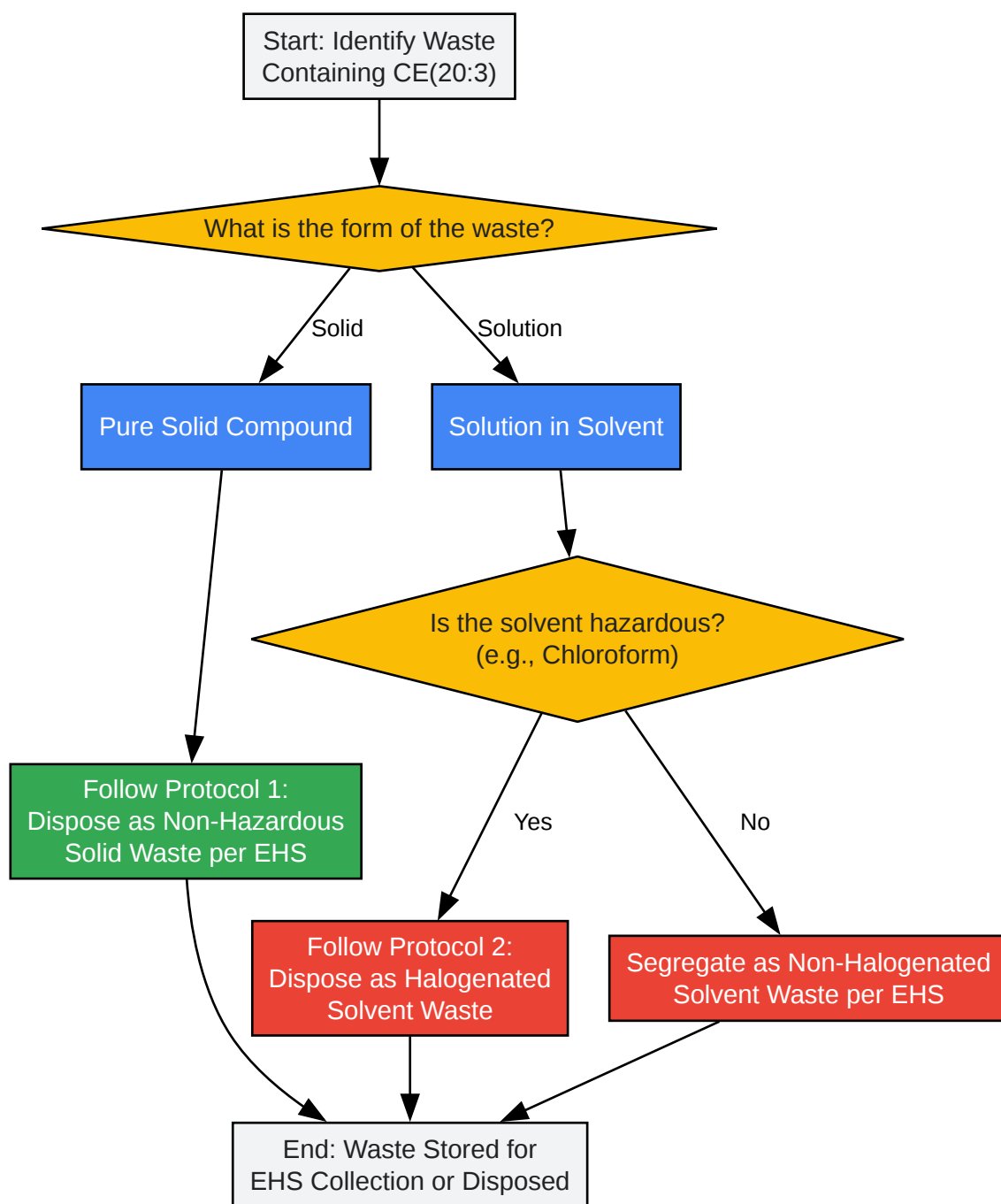
Properly decontaminating containers and glassware prevents unintended exposure and cross-contamination.

Methodology:

- **Initial Rinse:** Rinse the empty container or glassware with a small amount of a suitable solvent (e.g., ethanol or acetone) to remove residual compound. This rinsate must be collected and disposed of as hazardous chemical waste, following Protocol 2 if chloroform was present.
- **Cleaning:** After the initial rinse, wash the glassware thoroughly with soap and water.[\[8\]](#)
- **Final Rinse:** Rinse with deionized water and allow to dry completely.
- **Disposal of Empty Containers:** An empty container that held **CE(20:3(8Z,11Z,14Z))** in chloroform must be managed as hazardous waste unless fully decontaminated. To decontaminate, rinse three times with a suitable solvent, collecting the rinsate as hazardous waste. After triple-rinsing, deface the label and dispose of the container according to institutional policy for clean lab glass or solid waste.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **CE(20:3(8Z,11Z,14Z))**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the disposal of **CE(20:3(8Z,11Z,14Z))**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sfasu.edu [sfasu.edu]
- 2. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 3. Human Metabolome Database: Showing metabocard for CE(20:3) (HMDB0006736) [hmdb.ca]
- 4. Bovine Metabolome Database: Showing metabocard for CE(20:3) (BMDB0006736) [bovinedb.ca]
- 5. laballey.com [laballey.com]
- 6. otago.ac.nz [otago.ac.nz]
- 7. Disposal Standards - Department of Biology, University of York [york.ac.uk]
- 8. lsuhsc.edu [lsuhsc.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures for CE(20:3(8Z,11Z,14Z))]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1255059#ce-20-3-8z-11z-14z-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com